

A Comprehensive Technical Guide to the Physicochemical Properties of 4,4'-Dithiodianiline

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Compound of Interest

Compound Name: 4,4'-Dithiodianiline

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Introduction

4,4'-Dithiodianiline, also known as 4-aminophenyl disulfide, is an important chemical intermediate with the molecular formula $C_{12}H_{12}N_2S_2$.^[1] Its unique structure, featuring a disulfide bond linking two aniline moieties, imparts it with valuable reactivity, making it a key component in various applications, including polymer chemistry and materials science. This guide provides an in-depth overview of the core physicochemical properties of **4,4'-Dithiodianiline**, detailed experimental protocols for their determination, and a look into its application in advanced materials.

Core Physicochemical Properties

The fundamental physicochemical properties of **4,4'-Dithiodianiline** are summarized in the tables below. These parameters are crucial for understanding the compound's behavior in various chemical and biological systems.

General and Physical Properties

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₂ H ₁₂ N ₂ S ₂ | [1] |
| Molecular Weight | 248.37 g/mol | [1] |
| Appearance | Yellow powder to crystal | [2][3] |
| Melting Point | 77-78 °C | [2][3] |
| Boiling Point | 447.0 ± 30.0 °C (Predicted) | [3] |
| Density | 1.34 g/cm ³ | [2] |
| Flash Point | 224.2 °C | [2] |

Solubility and Partitioning Properties

| Property | Value | Reference |
|------------|-------------------------|-----------|
| Solubility | Soluble in Methanol | [2][3] |
| pKa | 4.10 ± 0.10 (Predicted) | [2][3][4] |
| LogP | 4.81280 | [2] |

Spectral Data

Spectroscopic analysis is essential for the structural elucidation and characterization of **4,4'-Dithiodianiline**.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the molecular structure. A ¹H NMR spectrum for **4,4'-Dithiodianiline** is available in the literature.[5]

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4,4'-Dithiodianiline** has been documented.[6]

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **4,4'-Dithiodianiline**.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity.

Methodology:

- A small, finely powdered sample of **4,4'-Dithiodianiline** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.

Solubility Determination

Understanding the solubility of a compound is fundamental to its application in various processes.

Methodology:

- A known amount of **4,4'-Dithiodianiline** is added to a specific volume of a solvent (e.g., methanol) in a test tube.
- The mixture is agitated vigorously at a constant temperature.
- The visual observation of whether the solid dissolves completely determines its solubility. For quantitative analysis, the concentration of the saturated solution can be determined using techniques like UV-Vis spectroscopy.

pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the acidity of a compound. For an aromatic amine like **4,4'-Dithiodianiline**, the pKa of its conjugate acid is determined.

Methodology:

- A solution of **4,4'-Dithiodianiline** is prepared in a suitable solvent mixture (e.g., water-methanol).
- The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
- The pH of the solution is monitored using a calibrated pH meter after each addition of the titrant.
- A titration curve (pH vs. volume of titrant) is plotted. The pH at the half-equivalence point corresponds to the pKa of the conjugate acid.

¹H NMR Spectroscopy

Methodology:

- Approximately 5-10 mg of **4,4'-Dithiodianiline** is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.
- The sample is placed in the NMR spectrometer.
- The ¹H NMR spectrum is acquired according to the instrument's standard operating procedures. The chemical shifts, integration, and splitting patterns of the signals are then analyzed to confirm the molecular structure.

FTIR Spectroscopy

Methodology:

- A small amount of finely ground **4,4'-Dithiodianiline** is mixed with dry potassium bromide (KBr).
- The mixture is pressed into a thin, transparent pellet.

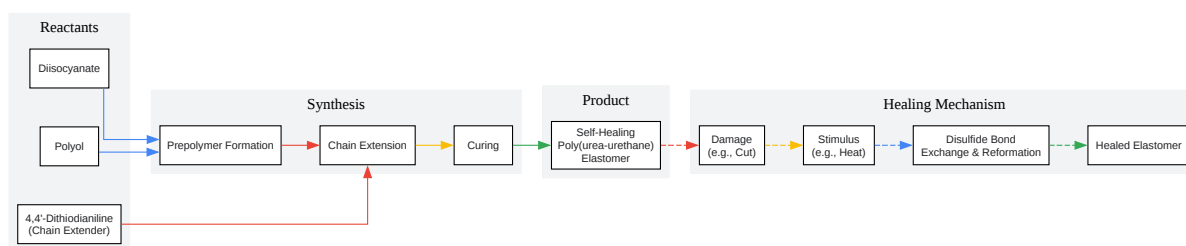
- The KBr pellet is placed in the sample holder of an FTIR spectrometer.
- The IR spectrum is recorded, and the absorption bands are correlated to the specific functional groups present in the molecule.

Applications in Materials Science

4,4'-Dithiodianiline serves as a crucial building block in the synthesis of advanced polymers due to its reactive amine groups and the dynamic nature of its disulfide bond.

Self-Healing Poly(urea-urethane) Elastomers

4,4'-Dithiodianiline can be used as a chain extender or crosslinker in the synthesis of poly(urea-urethane) elastomers. The disulfide bonds within the polymer network can break and reform under certain stimuli (e.g., heat or light), enabling the material to self-heal after damage.



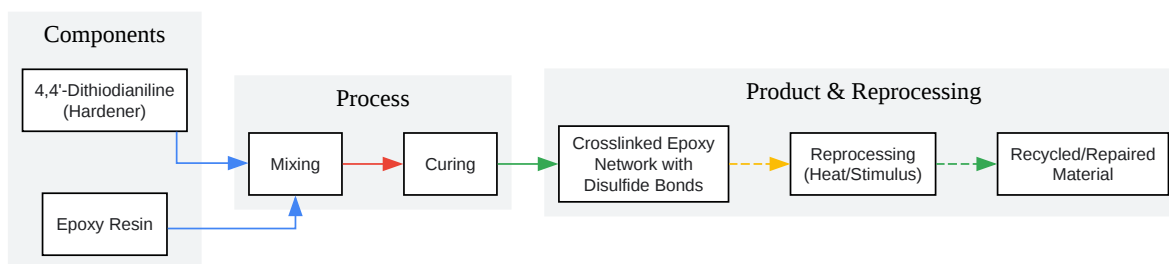
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Workflow for the synthesis of self-healing poly(urea-urethane) elastomers.

Re-processable Epoxy Networks

As a curing agent for epoxy resins, **4,4'-Dithiodianiline** introduces dynamic disulfide bonds into the thermoset network. This allows the crosslinked polymer to be reprocessed and

repaired, which is not possible with conventional thermosets.



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Workflow for the formulation of re-processable epoxy networks.

Conclusion

4,4'-Dithiodianiline is a versatile compound with well-defined physicochemical properties that make it highly valuable in the field of materials science. Its ability to introduce dynamic covalent bonds into polymer networks opens up new possibilities for the development of sustainable and advanced materials with self-healing and re-processable characteristics. The experimental protocols outlined in this guide provide a solid foundation for the accurate characterization of this important chemical intermediate.

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